

AM-114: Comprehensive Protocols for Solution Preparation, Storage, and Handling

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Compound of Interest

Compound Name: AM-114
CAS No.: 856849-35-9
Cat. No.: B10814492

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Abstract

AM-114, also known as Proteasome Inhibitor IX (PS-IX), is a synthetic boronic-chalcone derivative with significant potential in oncological and microbiological research.^{[1][2][3]} Its primary mechanism of action involves the potent inhibition of the chymotrypsin-like activity of the 20S proteasome, a critical pathway for protein degradation in eukaryotic cells.^{[2][4][5]} This document provides a detailed guide for the preparation, storage, and handling of **AM-114** solutions to ensure experimental reproducibility and maintain the integrity of the compound. The protocols herein are designed for researchers in drug development, cancer biology, and infectious disease studies.

Introduction: The Scientific Context of AM-114

AM-114, systematically named [4-[(Z)-[(5Z)-5-[(4-boronophenyl)methylidene]-1-methyl-4-oxopiperidin-3-ylidene]methyl]phenyl]boronic acid, is a small molecule that has garnered significant interest for its therapeutic potential.^{[6][7]} It has demonstrated potent anticancer activity by inducing apoptosis and inhibiting cell growth in various cancer cell lines, including human colon cancer (HCT116).^{[1][2][4]} The mechanism is linked to the inhibition of the 20S

proteasome, leading to the accumulation of ubiquitinated proteins and key cell cycle regulators like p53.[1][2][8]

Beyond its anticancer properties, **AM-114** has been investigated as a β -lactamase inhibitor, suggesting a role in overcoming antibiotic resistance in bacteria.[1][9][10] Given its diverse biological activities, the precise and reliable preparation of **AM-114** solutions is paramount for accurate and reproducible experimental outcomes. This guide provides the foundational knowledge and step-by-step protocols to achieve this.

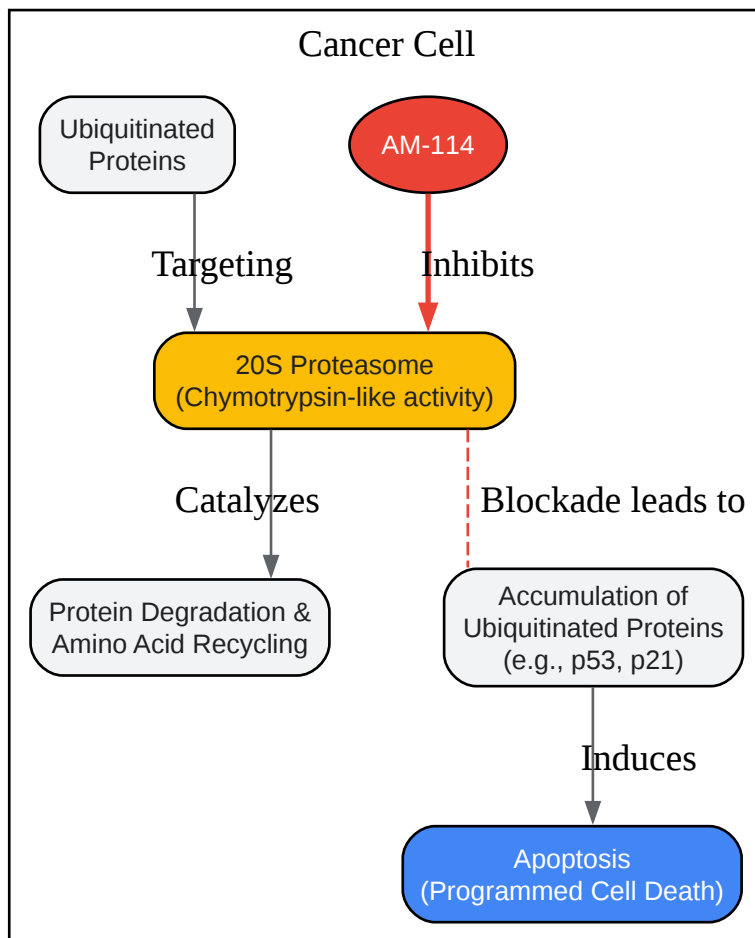
Physicochemical Properties of AM-114

A thorough understanding of the compound's properties is the basis for its correct handling and use. The key physicochemical data for **AM-114** are summarized below.

Property	Value	Source(s)
IUPAC Name	[4-[(Z)-[(5Z)-5-[(4-boronophenyl)methylidene]-1-methyl-4-oxopiperidin-3-ylidene]methyl]phenyl]boronic acid	[6][7]
Synonyms	3,5-Bis-[benzylidene-4-boronic acid]-1-methylpiperidin-4-one, Proteasome Inhibitor IX (PS-IX)	[2][6][7]
CAS Number	856849-35-9	[4][7][11]
Molecular Formula	C ₂₀ H ₂₁ B ₂ NO ₅	[4][6][11][12]
Molecular Weight	377.01 g/mol	[4][7][11][12]
Purity	≥97% (Typical)	[4]
Solubility	Insoluble in water; Soluble in DMSO (up to 10 mM reported)	[4][6]

AM-114 Mechanism of Action: Proteasome Inhibition

AM-114 exerts its cytotoxic effects by targeting the ubiquitin-proteasome system (UPS). The 20S proteasome is the catalytic core of this system, responsible for degrading ubiquitinated proteins. By inhibiting the chymotrypsin-like activity of the proteasome, **AM-114** prevents the breakdown of these tagged proteins, leading to their accumulation. This disrupts cellular homeostasis, triggers cell cycle arrest, and ultimately induces apoptosis.



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Caption: Workflow of **AM-114** inhibiting the 20S proteasome.

Experimental Protocols

Preparation of a 10 mM **AM-114** Stock Solution

Rationale: Dimethyl sulfoxide (DMSO) is the recommended solvent due to **AM-114**'s poor aqueous solubility.[4][6] Preparing a concentrated stock solution allows for convenient dilution

into aqueous cell culture media or assay buffers for final experiments, minimizing the final DMSO concentration to avoid solvent-induced artifacts. A 10 mM stock is a standard concentration for many cell-based assays.

Materials:

- **AM-114** powder (CAS 856849-35-9)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-Calculation: Determine the mass of **AM-114** needed. The molecular weight is 377.01 g/mol .
 - To make 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 377.01 \text{ g/mol} \times 1000 \text{ mg/g} = 3.77 \text{ mg}$
- Weighing: Tare a sterile 1.5 mL microcentrifuge tube or appropriate vial on the analytical balance. Carefully weigh out 3.77 mg of **AM-114** powder into the tube.
 - Expert Tip: Due to the small mass, it is advisable to weigh a slightly larger amount (e.g., 5 mg) and adjust the solvent volume accordingly for greater accuracy. For example, for 5.00 mg of **AM-114**, the required DMSO volume would be: $(5.00 \text{ mg} / 3.77 \text{ mg/mL}) = 1.326 \text{ mL}$ or 1326 μL .
- Dissolution: Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL for 3.77 mg) to the tube containing the **AM-114** powder.

- Solubilization: Cap the tube securely. Vortex gently for 1-2 minutes or until the powder is completely dissolved. A brief sonication in a water bath can aid dissolution if needed. Visually inspect the solution against a light source to ensure no particulates remain.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile, light-protecting (amber or foil-wrapped) microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name ("**AM-114**"), concentration (10 mM), solvent (DMSO), and the date of preparation.

Preparation of Working Solutions

Rationale: For most cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.1\%$ v/v) to prevent cytotoxicity. The working solution is prepared by diluting the stock solution directly into the final assay medium.

Procedure:

- Calculation: Determine the volume of stock solution needed for your final concentration.
 - Example: To prepare 1 mL of a 10 μM working solution from a 10 mM stock:
 - Use the formula: $M_1V_1 = M_2V_2$
 - $(10,000 \mu\text{M}) \times V_1 = (10 \mu\text{M}) \times (1000 \mu\text{L})$
 - $V_1 = (10 \times 1000) / 10,000 = 1 \mu\text{L}$
- Dilution: Add 999 μL of your cell culture medium or assay buffer to a sterile tube. Add the 1 μL of the 10 mM **AM-114** stock solution.
- Mixing: Mix thoroughly by gentle vortexing or by pipetting up and down. The working solution is now ready for immediate use.
 - Trustworthiness Check: Always prepare a vehicle control using the same final concentration of DMSO (e.g., 0.1%) in your medium to differentiate between compound-specific effects and solvent effects.

Storage and Stability

Proper storage is critical for maintaining the biological activity of **AM-114**. Degradation can lead to inconsistent results and a loss of potency.

Form	Storage Condition	Duration	Rationale	Source(s)
Solid Powder	Dry, dark at 0-4°C	Short-term (days to weeks)	Minimizes chemical degradation and hydrolysis.	[6]
Dry, dark at -20°C	Long-term (months to years)	Ensures maximum stability for extended periods.	[5][6]	
DMSO Stock Solution	Aliquoted, dark at -20°C	Months	Prevents degradation from repeated freeze-thaw cycles.	[5][6]
Aliquoted, dark at -80°C	Up to a year or more	Optimal for long-term preservation of solution integrity.	[6]	

Key Stability Considerations:

- **Avoid Freeze-Thaw Cycles:** Repeated changes in temperature can degrade the compound in solution. Aliquoting is a mandatory step for ensuring long-term stability.[6]
- **Light Sensitivity:** Store both solid and solutions protected from light, as exposure can lead to photodegradation. Use amber vials or wrap tubes in foil.[6]
- **Hygroscopy:** **AM-114** powder may be hygroscopic. Store in a desiccator or a tightly sealed container to prevent moisture absorption.

Safety and Handling

As with any research chemical, appropriate safety precautions must be observed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **AM-114** in solid or solution form.
- Handling: Handle the powder in a chemical fume hood or a ventilated enclosure to avoid inhalation of fine particulates.
- Disposal: Dispose of waste materials containing **AM-114** according to your institution's hazardous chemical waste disposal guidelines.
- First Aid: In case of skin contact, wash immediately with soap and water. In case of eye contact, flush with copious amounts of water for at least 15 minutes. If inhaled or ingested, seek immediate medical attention.

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